

Technical Guide: Synthesis of 2,4-Dichloro-3,5-dimethylphenyl Acetate

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Compound of Interest

Compound Name: 3,5-Xylenol, 2,4-dichloro-, acetate

Cat. No.: B3044012

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis of 2,4-dichloro-3,5-dimethylphenyl acetate from its precursor, 2,4-dichloro-3,5-dimethylphenol (CAS Number 133-53-9). The document details a robust experimental protocol, presents key data in a structured format, and includes a visual representation of the synthesis workflow.

Introduction

2,4-Dichloro-3,5-dimethylphenyl acetate is the acetate ester derivative of the biocide 2,4-dichloro-3,5-dimethylphenol. The acetylation of phenolic compounds is a fundamental transformation in organic synthesis, often employed to protect the hydroxyl group, modify the biological activity of the parent molecule, or facilitate further chemical transformations. This guide outlines a highly efficient method for this conversion, adapted from established procedures for the O-acylation of substituted phenols.

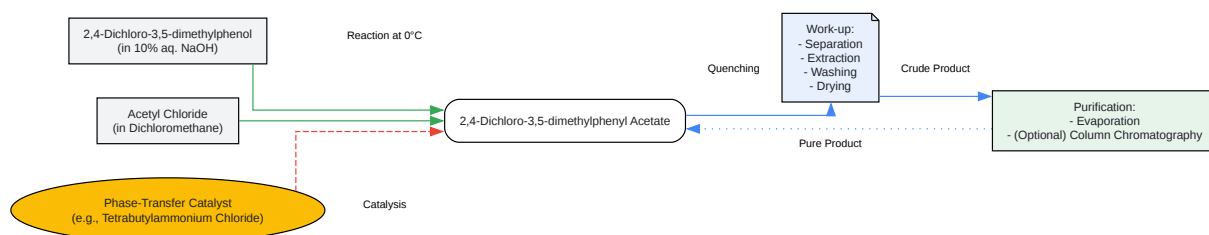
Physicochemical Data

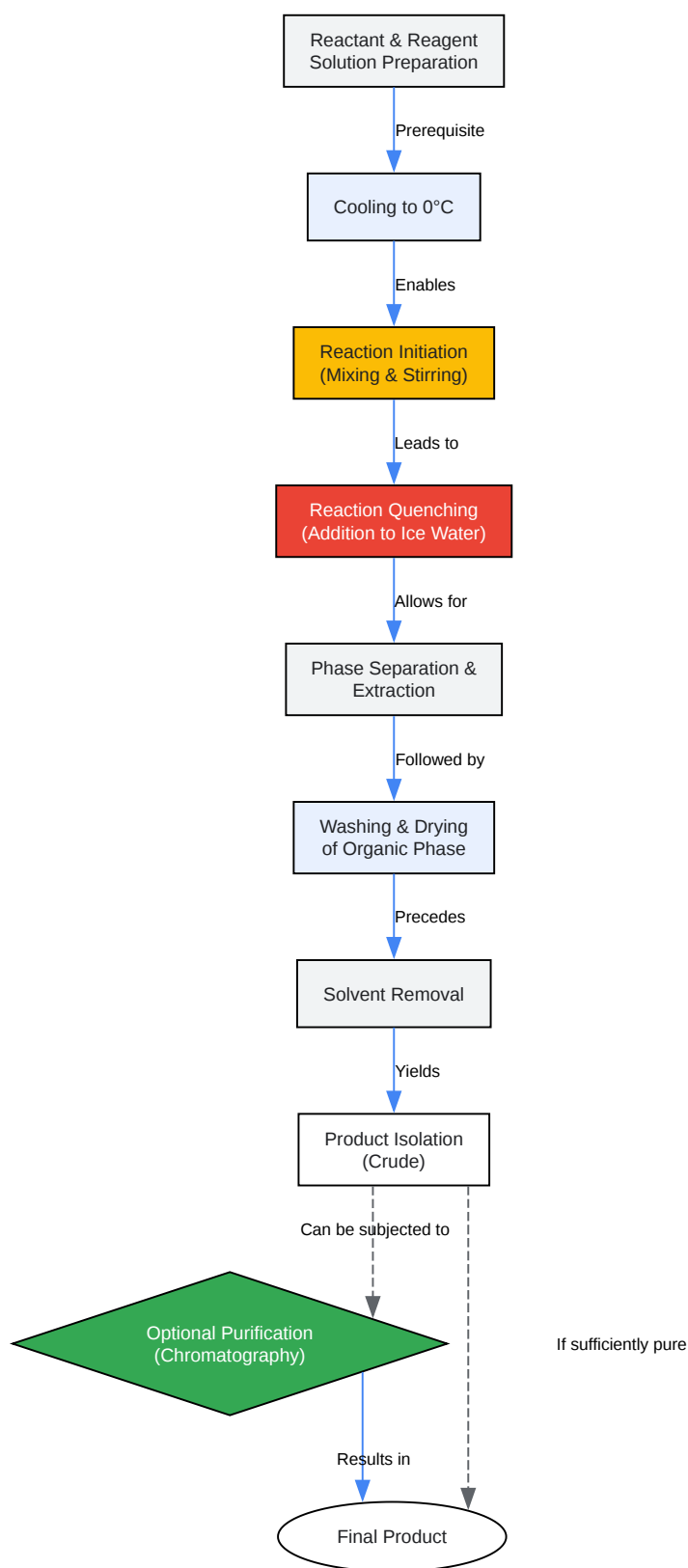
A summary of the key physicochemical properties of the starting material and the final product is provided in the table below for easy reference.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Key Properties
2,4-Dichloro-3,5-dimethylphenol	133-53-9	C ₈ H ₈ Cl ₂ O	191.05	White to light beige crystalline powder. [1]
2,4-Dichloro-3,5-dimethylphenyl acetate	99421-62-2	C ₁₀ H ₁₀ Cl ₂ O ₂	233.09	IUPAC Name: (2,4-dichloro-3,5-dimethylphenyl) acetate.

Synthesis Workflow

The synthesis of 2,4-dichloro-3,5-dimethylphenyl acetate is achieved through the O-acetylation of 2,4-dichloro-3,5-dimethylphenol. A general and highly effective method involves the use of an acyl chloride under phase-transfer catalysis (PTC) conditions. This approach is known for its rapid reaction times and high yields.[\[2\]](#)





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